

TCO-PEG2-acid Tetrazine Ligation: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: TCO-PEG2-acid

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The inverse-electron-demand Diels-Alder (IEDDA) reaction between a trans-cyclooctene (TCO) and a tetrazine (Tz) is a cornerstone of bioorthogonal chemistry, celebrated for its exceptionally fast kinetics and high specificity.^{[1][2]} This "click chemistry" reaction proceeds rapidly under physiological conditions without the need for cytotoxic catalysts, making it an invaluable tool for in vivo imaging, antibody-drug conjugate (ADC) development, and targeted drug delivery.^{[3][4]} The **TCO-PEG2-acid** linker provides a versatile platform for bioconjugation, incorporating a hydrophilic polyethylene glycol (PEG) spacer to enhance solubility and a terminal carboxylic acid for conjugation to primary amines.^{[5][6]}

This document provides detailed application notes and protocols for the successful implementation of the **TCO-PEG2-acid** tetrazine ligation reaction.

Core Concepts: The TCO-Tetrazine Ligation

The reaction is a [4+2] cycloaddition between the electron-deficient tetrazine and the strained, electron-rich TCO.^[3] This is followed by a retro-Diels-Alder reaction, releasing nitrogen gas as the sole byproduct, which drives the reaction to completion.^{[4][7]} The reaction's speed is a key advantage, with second-order rate constants reaching up to $10^6 \text{ M}^{-1}\text{s}^{-1}$.^{[2][8]}

Factors influencing the reaction kinetics include the electronic properties of the reactants. Electron-withdrawing groups on the tetrazine and electron-donating groups on the TCO can significantly accelerate the reaction rate.^{[4][8]}

Quantitative Data Summary

The efficiency and speed of the TCO-tetrazine ligation are influenced by the specific structures of the reactants and the reaction conditions. The following table summarizes key quantitative data.

Parameter	Value	Conditions	Source
Second-Order Rate Constant (k_2)	1 to $1 \times 10^6 \text{ M}^{-1}\text{s}^{-1}$	General range for TCO-tetrazine reactions.	[3]
$> 800 \text{ M}^{-1}\text{s}^{-1}$	General TCO-tetrazine reactions.	[9]	
up to $30,000 \text{ M}^{-1}\text{s}^{-1}$	Hydrogen-substituted tetrazines with TCO.	[3]	
$\sim 2000 \text{ M}^{-1}\text{s}^{-1}$	Dipyridyl tetrazine with TCO.	[3]	
$2000 \text{ M}^{-1}\text{s}^{-1}$	In 9:1 methanol/water.	[10]	
Reaction pH	6.0 - 9.0	PBS buffer for the ligation reaction.	[3]
7.0 - 9.0	For the initial TCO-NHS ester reaction with primary amines on a protein.		
Reaction Temperature	Room Temperature or 4°C	Longer incubation times are generally required at 4°C .	[3]
Reaction Time	30 minutes - 2 hours	For protein-protein conjugation.	[3][9]
1 - 2 hours at room temperature	For general ligation.	[3]	
2 - 4 hours at 4°C	For general ligation.	[3]	

Experimental Protocols

Protocol 1: Activation of a Protein with TCO-PEG2-acid

This protocol describes the conjugation of **TCO-PEG2-acid** to primary amines (e.g., lysine residues) on a protein using EDC/NHS chemistry.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- **TCO-PEG2-acid**
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Spin desalting columns

Procedure:

- Protein Preparation: Ensure the protein is in an amine-free buffer like PBS. If the buffer contains primary amines (e.g., Tris), perform a buffer exchange using a spin desalting column.
- Reagent Preparation:
 - Prepare a 10 mM stock solution of **TCO-PEG2-acid** in anhydrous DMF or DMSO.
 - Prepare 100 mM stock solutions of EDC and NHS in anhydrous DMF or DMSO.
- Activation Reaction:
 - To 100 µg of the protein solution, add a 20-fold molar excess of the **TCO-PEG2-acid** solution.
 - Add a 40-fold molar excess of EDC and a 40-fold molar excess of NHS to the reaction mixture.

- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature with gentle mixing.
- Quenching: Stop the reaction by adding the Quenching Buffer to a final concentration of 50-100 mM. Incubate for 5-10 minutes at room temperature.[9]
- Purification: Remove excess, unreacted TCO reagent and byproducts using a spin desalting column equilibrated with the desired storage buffer (e.g., PBS).

Protocol 2: Ligation of TCO-Activated Protein with a Tetrazine-Labeled Molecule

This protocol details the bioorthogonal ligation of the TCO-activated protein with a tetrazine-labeled molecule.

Materials:

- TCO-activated protein (from Protocol 1)
- Tetrazine-labeled molecule
- Reaction Buffer (e.g., PBS, pH 7.4)

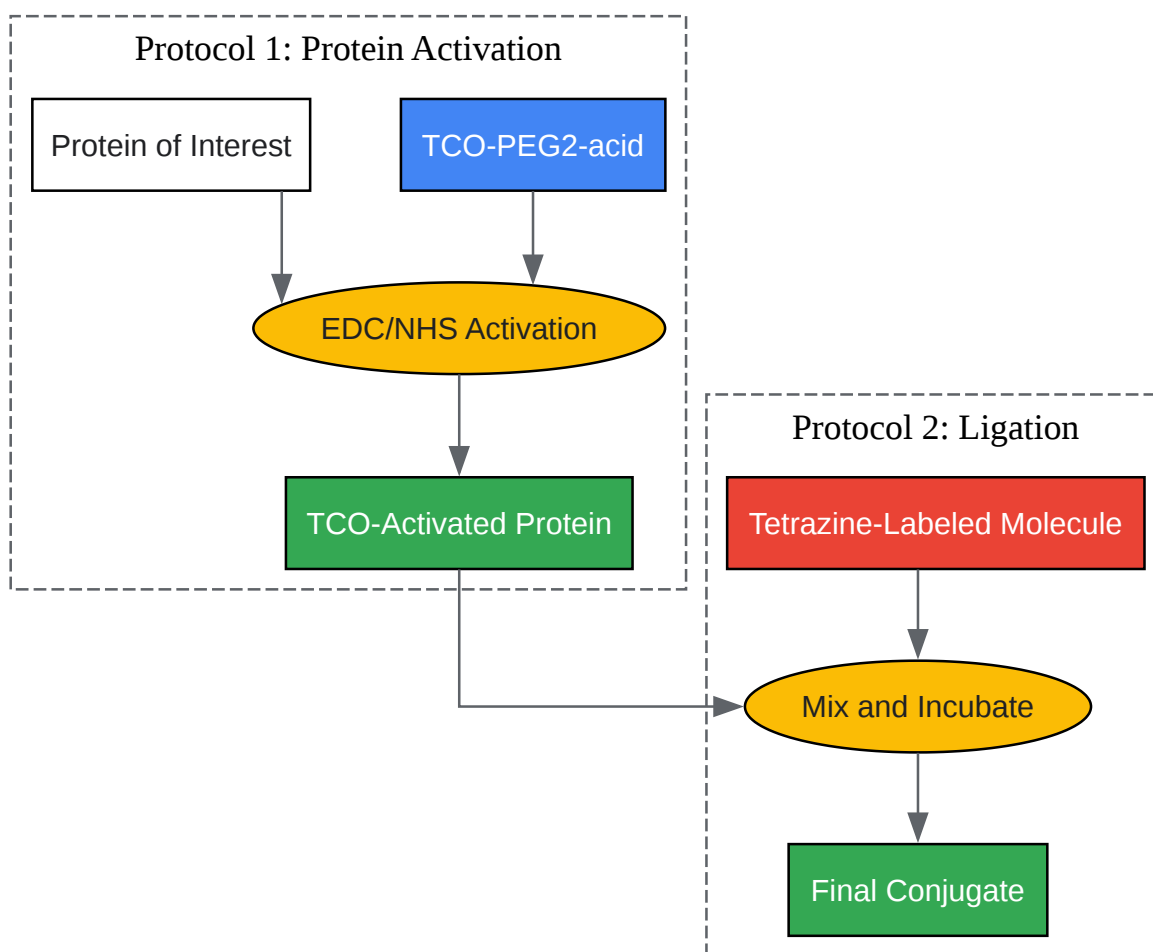
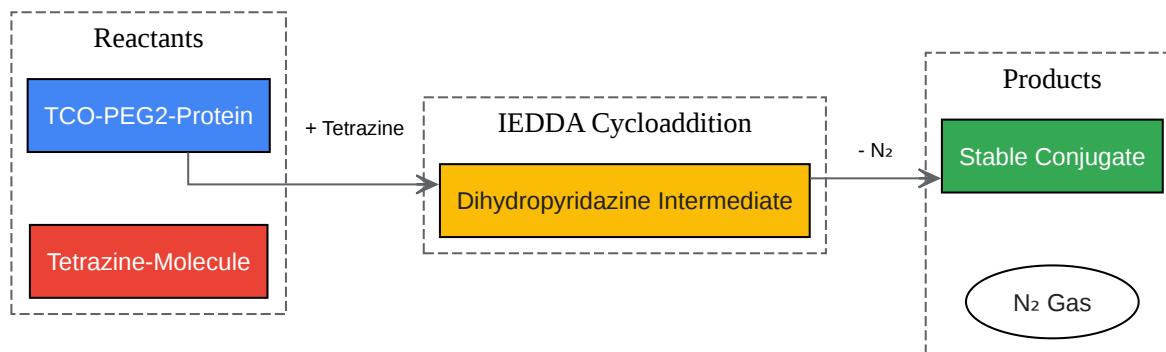
Procedure:

- Reactant Preparation: Ensure both the TCO-activated protein and the tetrazine-labeled molecule are in a compatible reaction buffer.
- Ligation Reaction: Mix the TCO-activated protein with the tetrazine-labeled molecule. A slight molar excess (1.05 to 1.5 equivalents) of the tetrazine-labeled molecule is often recommended.[9]
- Incubation: Allow the reaction to proceed for 30 to 60 minutes at room temperature. For reactions at 4°C, a longer incubation time may be necessary.[2]
- Monitoring the Reaction (Optional): The progress of the ligation can be monitored by the disappearance of the characteristic pink color of the tetrazine or by following the

disappearance of the tetrazine's absorbance between 510 and 550 nm.[3][7]

- Purification (Optional): If necessary, the final conjugate can be purified from any unreacted components by size-exclusion chromatography.

Visualizations



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